

# physical and chemical properties of Hexyl D-glucoside

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## Compound of Interest

Compound Name: *Hexyl D-glucoside*

Cat. No.: *B1580499*

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An In-depth Technical Guide to **Hexyl D-glucoside**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Hexyl D-glucoside** is a non-ionic surfactant belonging to the alkyl polyglucoside (APG) family. [1][2] It is synthesized from the reaction of D-glucose with hexanol. [1][3] Its amphiphilic nature, combining a hydrophilic glucose head and a hydrophobic six-carbon hexyl tail, gives it valuable surfactant properties. [3] This structure allows it to be used as a mild, non-denaturing detergent for solubilizing, stabilizing, and analyzing membrane proteins. [3] Unlike harsher ionic detergents, **Hexyl D-glucoside** is adept at disrupting lipid-lipid and lipid-protein interactions while preserving the essential protein-protein interactions required for biological function. [3] It is widely utilized in research and pharmaceutical formulations to enhance the solubility of hydrophobic compounds. [4] Furthermore, its biodegradable and environmentally friendly profile makes it a sustainable alternative in various applications, including cosmetics, household cleaners, and green chemistry. [2][5]

## Physical and Chemical Properties

The physical and chemical characteristics of **Hexyl D-glucoside** are summarized below. These properties are crucial for its application in various scientific and industrial fields.

## General and Physical Properties

Property	Value	Source
Molecular Formula	C <sub>12</sub> H <sub>24</sub> O <sub>6</sub>	[3][6]
Molecular Weight	264.32 g/mol	[3][6]
Appearance	White powder / Light yellow liquid	[1][2][7]
Density	1.23 g/cm <sup>3</sup>	[2][3][7]
Boiling Point	432.3 °C at 760 mmHg	[2][3][7]
Flash Point	215.2 °C	[2][7]
Refractive Index	1.521	[2][7]

## Solubility and Surfactant Properties

Property	Value	Source
Water Solubility	750 g/L (at 20 °C)	[2][4][7]
Critical Micelle Concentration (CMC)	0.44 mM (in dichloromethane)	[3]
250 mM (n-Hexyl-β-D-glucopyranoside)	[6]	
LogP (Octanol/Water Partition Coeff.)	-0.61680	[7]
pKa	12.96 ± 0.70 (Predicted)	[2][4][7]
Vapor Pressure	2.75 x 10 <sup>-9</sup> mmHg (at 25 °C)	[2][7]

## Experimental Protocols

Detailed methodologies for the synthesis and characterization of **Hexyl D-glucoside** are provided below.

## Chemical Synthesis: Fischer Glycosylation (Generalized Protocol)

The foundational method for synthesizing alkyl glucosides is the acid-catalyzed reaction of dextrose with a fatty alcohol, a process known as Fischer glycosylation.[3]

Objective: To synthesize **Hexyl D-glucoside** by reacting D-glucose with 1-hexanol in the presence of an acid catalyst.

Materials:

- D-glucose
- 1-hexanol (in excess, serves as reactant and solvent)
- Strong acid catalyst (e.g., HCl, H<sub>2</sub>SO<sub>4</sub>)
- Sodium bicarbonate (NaHCO<sub>3</sub>)
- Ethyl acetate
- Deionized water

Procedure:

- Catalyst Preparation: Prepare a solution of approximately 15% HCl in 1-hexanol.[8]
- Reaction: Add 10 g of D-glucose to the acidic hexanol solution.[8]
- Incubation: Stir the mixture continuously at a controlled temperature (e.g., 60 °C) for at least 12-24 hours to allow for the glycosylation reaction to proceed.[8]
- Neutralization: After the reaction, carefully add solid sodium bicarbonate to the mixture until the pH reaches approximately 5 to neutralize the acid catalyst.[8]
- Filtration: Filter the solution to remove the salt byproduct and any unreacted solids.
- Solvent Removal: Evaporate the excess 1-hexanol from the filtrate under vacuum.[8]

- Extraction: Add 50 mL of water to the residue. Extract the **Hexyl D-glucoside** product from the aqueous phase using ethyl acetate.[8]
- Purification: The collected organic phase can be further purified using techniques like column chromatography to isolate the pure **Hexyl D-glucoside** anomers.

## Enzymatic Synthesis (Generalized Protocol)

Enzymatic synthesis offers a "green" chemistry approach with high selectivity and milder reaction conditions.[3] This method uses enzymes like  $\beta$ -glucosidases to catalyze the condensation of D-glucose and hexanol.[3]

Objective: To synthesize **Hexyl D-glucoside** using a biocatalyst.

Materials:

- D-glucose (or a suitable glycosyl donor like sucrose)
- 1-hexanol
- $\beta$ -glucosidase enzyme (e.g., from *Hanseniaspora thailandica* BC9) or whole microbial cells (e.g., *Microbacterium paraoxydans*)[3]
- Buffer solution (e.g., pH 6.0)[3]
- Organic solvent (for biphasic system, if applicable)

Procedure:

- Enzyme Preparation: Prepare a solution or suspension of the  $\beta$ -glucosidase enzyme or whole cells in an appropriate buffer.
- Substrate Preparation: Dissolve D-glucose in the buffer to create the aqueous phase.
- Reaction Setup (Biphasic System):
  - Combine the aqueous phase (containing the enzyme and sugar) with an organic phase consisting of 1-hexanol.[3] This biphasic system can significantly improve yield compared

to a micro-aqueous system.[3]

- Control of water activity is a critical parameter for maximizing yield.[3]
- Incubation: Maintain the reaction at an optimal temperature and pH for the specific enzyme used (e.g., 40-45 °C and pH 6.0).[3] Stir the mixture to ensure adequate mixing between the phases.
- Reaction Monitoring: Monitor the progress of the reaction by taking samples over time and analyzing them for product formation using techniques like HPLC.
- Termination: Once the reaction reaches the desired conversion, terminate it by denaturing the enzyme (e.g., by heat or pH change) or by separating the phases.
- Product Recovery: Separate the organic phase containing the **Hexyl D-glucoside**. The product can then be purified from the excess hexanol.

## Determination of Critical Micelle Concentration (CMC)

The CMC is a fundamental property of surfactants. Above this concentration, surfactant molecules self-assemble into micelles. It can be determined using various methods, including surface tension measurements or conductivity.[3][8]

Objective: To determine the CMC of **Hexyl D-glucoside** in an aqueous solution.

Method: Surface Tension Measurement

- Stock Solution: Prepare a concentrated stock solution of **Hexyl D-glucoside** in deionized water, well above the expected CMC.
- Serial Dilutions: Create a series of dilutions from the stock solution with progressively lower concentrations.
- Measurement: Measure the surface tension of each solution using a tensiometer (e.g., with a Du Noüy ring or Wilhelmy plate method).
- Data Plotting: Plot the measured surface tension as a function of the logarithm of the **Hexyl D-glucoside** concentration.

- CMC Determination: The plot will show a sharp break or inflection point. The concentration at this point is the CMC. Below the CMC, surface tension decreases significantly with increasing concentration; above the CMC, it remains relatively constant as excess surfactant molecules form micelles.[9]

## Visualizations: Workflows and Concepts

Caption: Generalized workflow for the chemical synthesis of **Hexyl D-glucoside**.

Caption: Workflow for the enzymatic synthesis of **Hexyl D-glucoside** in a biphasic system.

Caption: Conceptual diagram of micelle formation by **Hexyl D-glucoside**.

## Safety and Toxicology

**Hexyl D-glucoside** is generally considered to have a favorable safety profile. The EPA has verified it to be of low concern based on experimental and modeled data.[10]

- Acute Toxicity: Industry studies indicate that alkyl polyglucosides have low acute oral and dermal toxicity. A dermal LD50 value of >2,000 mg/kg for rats has been reported for **Hexyl D-glucoside**. [11]
- Skin and Eye Irritation: While it can cause severe skin burns and eye damage at high concentrations, industry reviews show it does not irritate the skin at concentrations below 30%. [11] Human patch testing does show some incidence of allergic contact dermatitis.
- Mutagenicity and Reproductive Toxicity: Alkyl polyglucosides are not found to cause mutations and are not considered toxic to reproduction or development.
- Environmental Fate: The compound is readily biodegradable. [5][11] Due to its low partition coefficient (log Kow) and low vapor pressure, it has a low potential for bioaccumulation and is not expected to evaporate into the air from water. [5] Aquatic toxicity is low, with an LC50 for rainbow trout reported as >100 mg/L. [11]

## Applications in Research and Drug Development

The unique properties of **Hexyl D-glucoside** make it a valuable tool for researchers and drug development professionals.

- Solubilizing Agent: Its primary use is as a solubilizing compound and detergent.[4] It is highly effective at increasing the solubility of hydrophobic drug entities, which is a critical challenge in pharmaceutical formulation.[3][4]
- Membrane Protein Research: As a mild, non-denaturing detergent, it is invaluable for the solubilization, stabilization, and structural analysis of membrane proteins, allowing for the study of these proteins in a near-native state.[3]
- Drug Delivery: It is being explored in drug delivery systems to enhance the bioavailability of poorly soluble drugs by encapsulating them within micelles.[3]
- Biopharmaceutical Formulation: It has shown potential for protecting sensitive biological molecules, such as preventing the light-induced oxidation of monoclonal antibodies.[3]

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